

"3-Amino-5-methylphenol" CAS number 76619-89-1 properties

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Compound of Interest

Compound Name: 3-Amino-5-methylphenol

Cat. No.: B1274162

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An In-depth Technical Guide to **3-Amino-5-methylphenol** (CAS Number: 76619-89-1)

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, safety, and potential applications of **3-Amino-5-methylphenol**, a key intermediate in the chemical and pharmaceutical industries. This document is intended for researchers, scientists, and professionals in drug development.

Core Properties

3-Amino-5-methylphenol, also known as 5-amino-m-cresol, is a white crystalline solid.^[1] It is recognized for its utility in the manufacturing of various dyes and as a building block in the synthesis of pharmaceutical compounds.^[1]

Physicochemical Data

A summary of the key physicochemical properties of **3-Amino-5-methylphenol** is presented in Table 1 for easy reference and comparison.

Property	Value	Reference
CAS Number	76619-89-1	[1] [2]
Molecular Formula	C ₇ H ₉ NO	[1] [2]
Molecular Weight	123.15 g/mol	[1] [2]
Melting Point	139 °C	[1] [3]
Boiling Point	281.1 °C at 760 mmHg	[1]
Density	1.157 g/cm ³	[1]
Flash Point	123.8 °C	[1]
Refractive Index	1.616	[1]
LogP	1.864	[1]
PSA (Polar Surface Area)	46.25 Å ²	[1]
EINECS Number	278-502-6	[1] [2]

Spectral Data

While specific spectral data was not detailed in the immediate search results, standard analytical techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are typically used to characterize this compound. Researchers are advised to consult spectral databases for detailed information.

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **3-Amino-5-methylphenol** (CAS 76619-89-1) is not readily available in the public domain, a common and plausible route is the reduction of the corresponding nitro compound, 3-methyl-5-nitrophenol. Below is a generalized experimental protocol based on common chemical transformations for similar compounds.

Experimental Protocol: Reduction of 3-Methyl-5-nitrophenol (Hypothetical)

Objective: To synthesize **3-Amino-5-methylphenol** by the reduction of 3-methyl-5-nitrophenol.

Materials:

- 3-Methyl-5-nitrophenol
- Tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) or catalytic hydrogenation setup (e.g., H_2 gas, Pd/C catalyst)
- Concentrated Hydrochloric Acid (HCl)
- Sodium hydroxide (NaOH) or Sodium bicarbonate (NaHCO_3) solution
- Ethyl acetate or other suitable organic solvent
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Deionized water

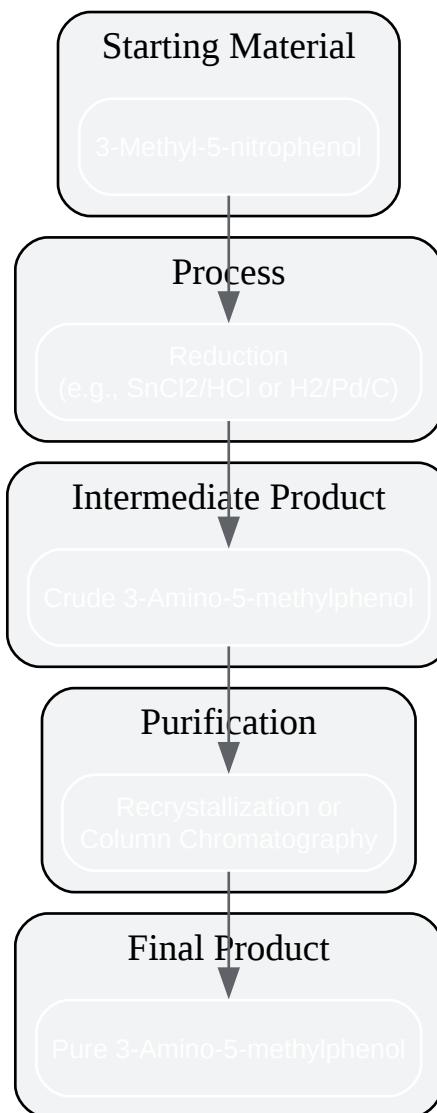
Procedure:

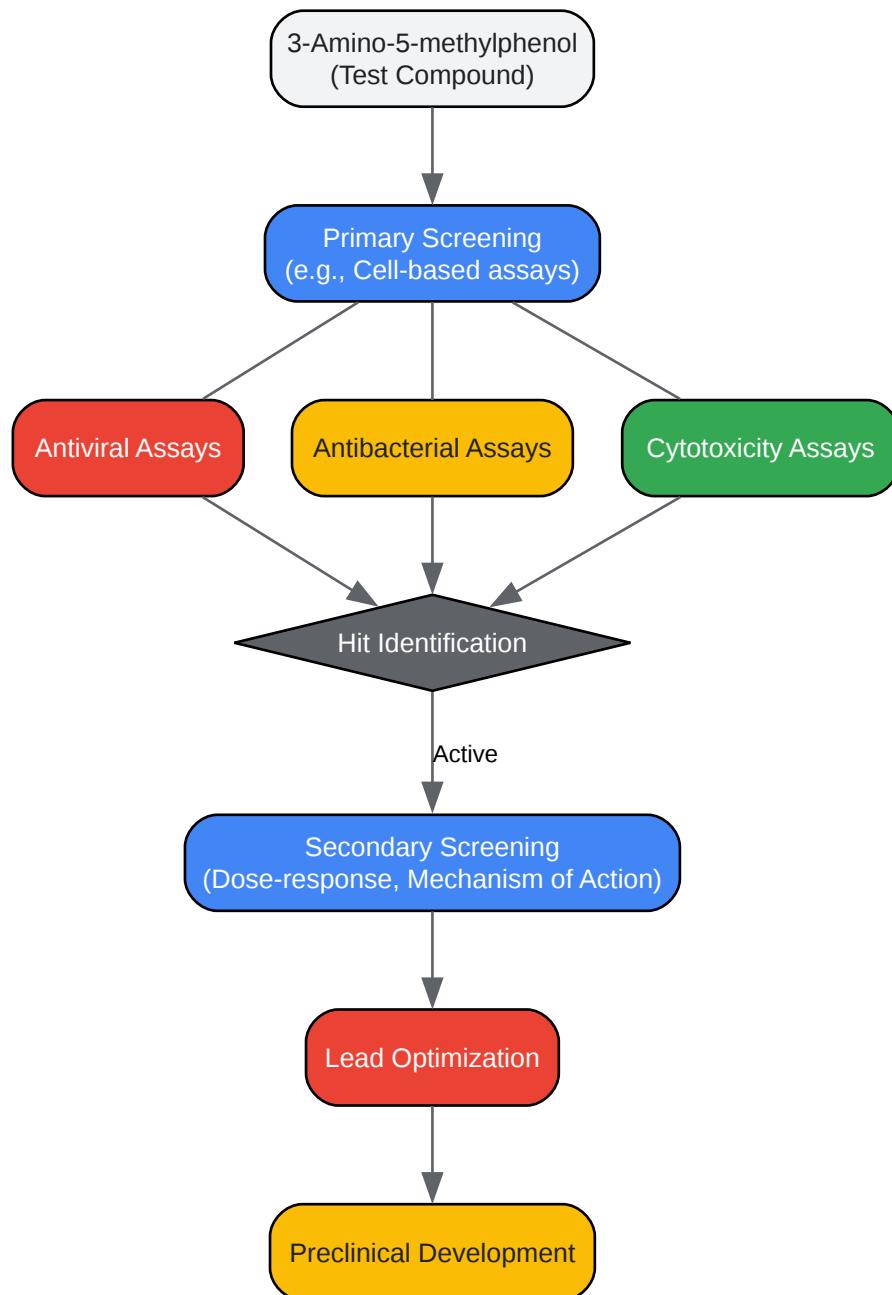
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-methyl-5-nitrophenol in a suitable solvent such as ethanol or ethyl acetate.
- Reduction:
 - Using Tin(II) Chloride: Add an excess of tin(II) chloride dihydrate to the solution, followed by the slow addition of concentrated hydrochloric acid. Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Using Catalytic Hydrogenation: Alternatively, subject the solution of 3-methyl-5-nitrophenol to catalytic hydrogenation using a palladium on carbon (Pd/C) catalyst under a hydrogen atmosphere.
- Work-up:

- After the reaction is complete (as indicated by TLC), cool the reaction mixture to room temperature.
- If tin(II) chloride was used, carefully neutralize the acidic solution with a saturated sodium bicarbonate solution or a dilute sodium hydroxide solution until the pH is basic. This will precipitate tin salts.
- Filter the mixture to remove the inorganic salts or the catalyst (if hydrogenation was used).
- Extraction: Transfer the filtrate to a separatory funnel and extract the aqueous layer multiple times with ethyl acetate.
- Drying and Concentration: Combine the organic layers and dry over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification: The crude **3-Amino-5-methylphenol** can be purified by recrystallization from a suitable solvent system (e.g., water or an ethanol/water mixture) or by column chromatography on silica gel.

Visualization of Synthetic Workflow

The following diagram illustrates the proposed synthetic workflow for **3-Amino-5-methylphenol**.





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